

# Personal protective equipment for handling Triphenyltin chloride-d15

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## Compound of Interest

Compound Name: Triphenyltin chloride-d15

Cat. No.: B032067

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## Essential Safety and Handling Guide for Triphenyltin Chloride-d15

This guide provides critical safety and logistical information for handling **Triphenyltin chloride-d15**, a highly toxic organotin compound. Adherence to these procedures is essential for personnel safety and environmental protection.

### Hazard Summary:

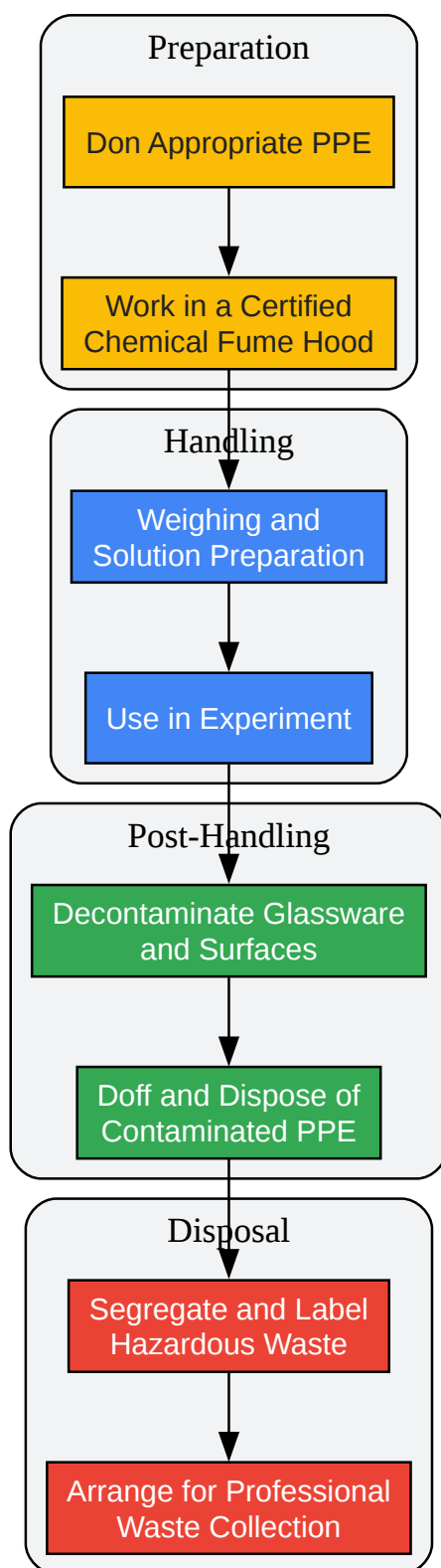
**Triphenyltin chloride-d15** is a deuterated form of Triphenyltin chloride. Organotin compounds, in general, are highly toxic and can be absorbed through the skin, inhalation, or ingestion.[1] Acute exposure can lead to severe irritation of the skin, eyes, and respiratory tract.[1][2] These compounds are also associated with potential neurological damage.[1] Triphenyltin chloride is toxic if swallowed, in contact with skin, or inhaled, and it causes serious eye damage.[3] It is also very toxic to aquatic life with long-lasting effects.[4][5]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C18D15ClSn
Molecular Weight	400.57 g/mol [4][6]
Appearance	White to off-white solid[3]
Melting Point	108 °C (226 °F)[3]
Boiling Point	240 °C (464 °F) at 13.5 mmHg[3]
Solubility in Water	1 mg/L[3]
Log Pow (Octanol/Water Partition Coefficient)	4.19[3][5]
Oral LD50 (Rat) for Triphenyltin Chloride	135 mg/kg[3]

## Operational Plan for Handling Triphenyltin Chloride-d15

A systematic approach is crucial when working with highly toxic compounds. The following workflow outlines the key stages of handling **Triphenyltin chloride-d15**.



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Caption: Workflow for handling **Triphenyltin chloride-d15**.

## Preparation

- Personal Protective Equipment (PPE): Before handling, ensure a complete set of PPE is worn. This includes:
  - Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Consider double gloving.[\[3\]](#)  
[\[7\]](#)
  - Eye Protection: Chemical safety goggles and a face shield are required.[\[7\]](#)
  - Lab Coat: A lab coat or chemical-resistant apron must be worn.[\[7\]](#)
  - Respiratory Protection: All work with organotin compounds should be conducted within a certified chemical fume hood.[\[1\]](#) If there is a risk of inhalation outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges should be used.[\[5\]](#)
- Work Area Setup:
  - All handling of **Triphenyltin chloride-d15** must be performed in a designated and properly functioning chemical fume hood.[\[5\]](#)
  - Ensure an emergency eyewash station and safety shower are readily accessible.[\[2\]](#)
  - Have appropriate spill cleanup materials available.

## Handling

- Weighing and Solution Preparation:
  - Handle the solid compound carefully to avoid generating dust.[\[3\]](#)
  - Use a dedicated and clean set of spatulas and weighing boats.
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Use in Experiments:
  - Conduct all experimental procedures within the chemical fume hood.

- Avoid direct contact with the compound and any solutions containing it.
- Keep all containers tightly closed when not in use.<sup>[2]</sup>

## Post-Handling and Decontamination

- Decontamination of Glassware and Surfaces:
  - Rinse all contaminated glassware with a suitable organic solvent (e.g., acetone) to remove the organotin compound.
  - The rinsate must be collected as hazardous waste.
  - After the initial rinse, glassware can be further cleaned with a bleach or acid bath, which should also be disposed of as hazardous waste.<sup>[1]</sup>
  - Wipe down all surfaces in the fume hood that may have come into contact with the chemical with a suitable solvent and decontaminating solution.
- Personal Decontamination:
  - After handling, wash hands and any exposed skin thoroughly with soap and water.<sup>[3]</sup>
  - Remove contaminated PPE carefully to avoid cross-contamination and dispose of it as hazardous waste.

## Disposal Plan

Proper disposal of **Triphenyltin chloride-d15** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - All solid waste, including contaminated gloves, wipes, and weighing boats, must be placed in a clearly labeled, sealed hazardous waste container.
  - All liquid waste, including reaction residues and solvent rinses, must be collected in a separate, clearly labeled, and sealed hazardous waste container.

- Waste Labeling:
  - Label all waste containers with "Hazardous Waste," the full chemical name ("**Triphenyltin chloride-d15**"), and any other required information according to your institution's and local regulations.
- Storage and Collection:
  - Store waste containers in a designated, secure, and well-ventilated area away from incompatible materials.
  - Arrange for the collection and disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company.  
[2] Do not dispose of this chemical down the drain.[5]

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.[3][7] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][5]
- Spills: Evacuate the area. Wearing appropriate PPE, carefully clean up the spill. For solid spills, avoid creating dust.[3] Collect the material in a sealed container for disposal as hazardous waste.[2] Decontaminate the spill area. For large spills, contact your institution's emergency response team.

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